

# side-by-side analysis of different TiO<sub>2</sub> morphologies from titanium (IV) sulfate

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## Compound of Interest

Compound Name: *Titanium (IV) Sulfate*

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A comparative analysis of titanium dioxide (TiO<sub>2</sub>) morphologies synthesized from **titanium (IV) sulfate** is presented for researchers, scientists, and drug development professionals. This guide provides an objective comparison of the synthesis and performance of TiO<sub>2</sub> nanoparticles, nanobelts, and nanotubes, supported by experimental data.

The synthesis of distinct TiO<sub>2</sub> morphologies from a common precursor, titanium (IV) oxysulfate (a hydrated form of titanium sulfate), is highly dependent on the chosen synthesis route and reaction parameters. This analysis focuses on sol-gel and hydrothermal methods to produce nanoparticles, nanobelts, and nanotubes, highlighting the influence of key experimental conditions on the final material properties.

## Comparative Data of TiO<sub>2</sub> Morphologies

The following table summarizes the synthesis conditions and resulting properties for TiO<sub>2</sub> nanoparticles, nanobelts, and nanotubes derived from titanium (IV) oxysulfate.



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## Experimental Workflows and Influencing Factors

The synthesis of different TiO<sub>2</sub> morphologies from titanium (IV) oxysulfate involves distinct experimental pathways. The sol-gel method typically leads to nanoparticles, while a multi-step hydrothermal process can yield more complex structures like nanobelts and nanotubes.



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Experimental workflow for TiO<sub>2</sub> synthesis.

The final morphology of the TiO<sub>2</sub> nanostructure is critically influenced by key synthesis parameters. Temperature, time, and the use of additives such as NaOH are determining factors in the transformation of TiO<sub>2</sub> aggregates into either nanobelts or nanotubes.



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Influence of synthesis parameters on morphology.

## Experimental Protocols

### Synthesis of TiO<sub>2</sub> Nanoparticles (Sol-Gel Method)

This protocol is adapted from studies on the sol-gel synthesis of TiO<sub>2</sub> from titanium oxysulfate.

[1][2]

- **Precursor Solution Preparation:** A 0.2–0.5 M solution of titanium oxysulfate (TiOSO<sub>4</sub>) is prepared in deionized water.
- **Precipitation:** The TiOSO<sub>4</sub> solution is neutralized to a pH of 7.0 by the addition of ammonium hydroxide (NH<sub>4</sub>OH), leading to the precipitation of titanium hydroxide.
- **Peptization:** The precipitate is washed and then peptized by adding nitric acid (HNO<sub>3</sub>) to adjust the pH to a value between 4 and 5. The mixture is stirred at a temperature of 40–70°C.
- **Aging:** The resulting sol is aged for over 24 hours to promote the growth of nanoparticles.
- **Drying and Calcination:** The gel is dried at approximately 100°C to remove the solvent, followed by calcination at a temperature between 300°C and 700°C to obtain crystalline TiO<sub>2</sub> nanoparticles. The final crystal phase (anatase or anatase-brookite) is dependent on the calcination temperature and precursor concentration.[1][2]

## Synthesis of TiO<sub>2</sub> Aggregates (Hydrothermal Method)

This protocol is based on the initial step described by Al-Hadeethi et al. (2021) for creating a precursor for nanobelt and nanotube synthesis.

- **Precursor Solution Preparation:** A 2.5 M solution of titanium (IV) oxysulfate hydrate (TiOSO<sub>4</sub>) is prepared by dissolving 6.4 g of TiOSO<sub>4</sub> in 16 mL of distilled water with constant stirring at 45°C for 2 hours.
- **Hydrothermal Treatment:** The clear solution is transferred to a Teflon-lined stainless-steel autoclave. The autoclave is heated to a temperature between 100°C and 220°C for 6 hours.
- **Product Recovery:** After cooling, the resulting white precipitate (TiO<sub>2</sub> aggregates) is collected, washed with deionized water, and dried.

## Synthesis of TiO<sub>2</sub> Nanobelts and Nanotubes (Hydrothermal Method from Aggregates)

This protocol follows the second stage of the synthesis described by Al-Hadeethi et al. (2021).

- **Suspension Preparation:** 0.5 g of the previously synthesized TiO<sub>2</sub> aggregates are dispersed in a 10 M sodium hydroxide (NaOH) solution within a Teflon-lined autoclave, filling it to 80% capacity.
- **Hydrothermal Treatment for Nanobelts:** To synthesize nanobelts, the autoclave is heated to 220°C and maintained for 360 minutes.
- **Hydrothermal Treatment for Nanotubes:** For the synthesis of nanotubes, the autoclave is heated to 150°C and maintained for 180 minutes.
- **Washing and Annealing:** After the hydrothermal treatment, the products are washed thoroughly with deionized water until a neutral pH is achieved. The washed product is then dried and annealed in air at 500°C for 30 minutes to improve crystallinity.

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## References

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [2. dergipark.org.tr \[dergipark.org.tr\]](https://dergipark.org.tr)
- [3. FI71544C - Process for the preparation of titanium sulfate solution. - Google Patents \[patents.google.com\]](#)
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